

Tetracyclic Core 57: A Synthetic Intermediate for Aberrarone Diterpenes

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Compound of Interest

Compound Name: Antibacterial agent 156

Cat. No.: B15136946

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In the field of natural product synthesis, "Compound 57" has been used to denote a key tetracyclic intermediate in the total synthesis of aberrarone, a complex diterpene.^[1]

Chemical Structure and Properties

The core structure of this "Compound 57" is a 6-5-5-5 fused tetracyclic ring system, which presents a significant synthetic challenge due to its sterically congested nature and multiple quaternary carbon centers.^[1] Specific quantitative properties for this intermediate are not detailed in the provided literature, as the focus is on its role in the synthetic pathway.

Experimental Protocols

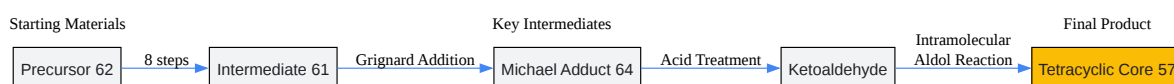
Synthesis of Tetracyclic Core 57:^[1]

The synthesis of the tetracyclic compound 57 was achieved through a multi-step sequence starting from a known precursor. A key step involved an intramolecular aldol reaction. The general strategy is outlined below:

- **Starting Material:** A precursor molecule, 62, is converted to intermediate 61 through a standard eight-step sequence.
- **Stereoselective 1,4-addition:** A Grignard reagent (63) is added to the convex face of intermediate 61.

- Aldol Condensation: The resulting Michael adduct (64) is treated with 10% H₂SO₄ to yield the aldol product.
- Further Transformations: Allylation of a related intermediate (21), followed by ozonolysis of 22 and an intramolecular aldol reaction of the derived ketoaldehyde, leads to the formation of the tetracyclic core.

Synthetic Pathway Diagram



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Caption: Synthetic strategy towards the tetracyclic core of aberrarone (Compound 57).

Ventricosene (Compound 57)

In a different synthetic context, the natural product ventricosene has also been referred to as "Compound 57."^[2]

Chemical Structure and Properties

Ventricosene is a polycyclic hydrocarbon. Quantitative physicochemical data from the provided search results are not available.

Experimental Protocols

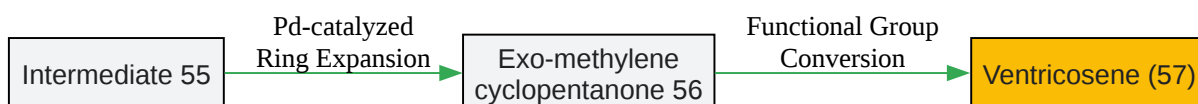
Total Synthesis of Ventricosene:^[2]

The total synthesis of ventricosene (57) was achieved through a sequence involving a key ring-expansion step:^[2]

- An intermediate (55) undergoes ring-expansion in the presence of a palladium catalyst (PdCl₂(MeCN)₂) and DDQ to yield an exo-methylene cyclopentanone (56).

- Subsequent functional group conversions lead to the final natural product, ventricosene (57).

Synthetic Workflow Diagram



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Caption: Key steps in the total synthesis of ventricosene (Compound 57).

Cyanocobalamin Co-57

"Compound 57" is also used to refer to a radiolabeled form of Vitamin B12, Cyanocobalamin Co-57, which is utilized as a radioactive diagnostic agent.[3][4]

Chemical Structure and Properties

Cyanocobalamin Co-57 has the same fundamental structure as Vitamin B12, with the naturally occurring cobalt atom replaced by the radioactive isotope Cobalt-57.

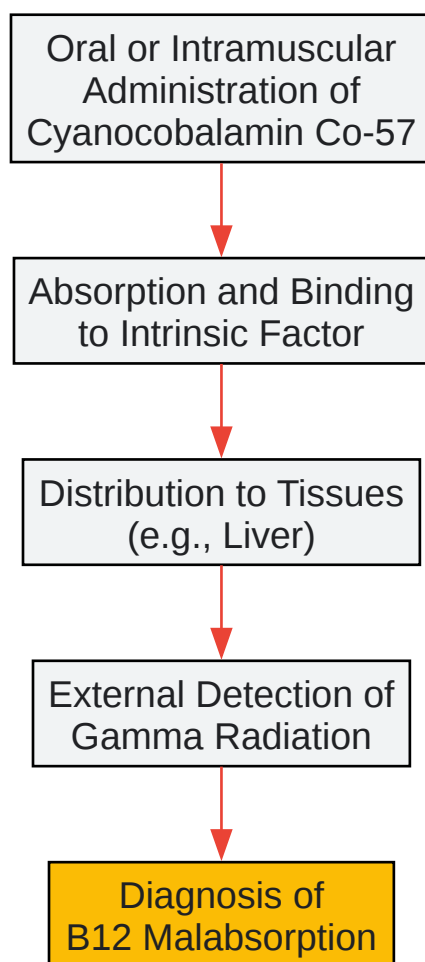
Property	Value	Reference
Molecular Formula	C63H88CoN14O14P	[3]
Molecular Weight	1353.4 g/mol	[3]
Half-life of Co-57	~271.8 days	[5]
Decay Emissions	Gamma rays (primarily 122 keV and 136 keV)	[6]

Mechanism of Action and Applications

Cyanocobalamin Co-57 functions as a radiopharmaceutical.[3] Its mechanism of action is based on the biological pathways of Vitamin B12. After administration, its uptake and distribution in the body can be tracked by detecting the emitted gamma radiation. This makes it a valuable tool for diagnosing pernicious anemia and other conditions related to Vitamin B12

malabsorption.[4] It is also used for blood volume studies and in the calibration of radiation detection instruments.[5]

Diagnostic Workflow



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Caption: Diagnostic workflow utilizing Cyanocobalamin Co-57.

Other Chemical Entities Designated as "Compound 57"

The identifier "Compound 57" also appears in other unrelated research areas:

- SARS-CoV-2 Inhibitor Intermediate: A compound designated as 57 is a precursor in the synthesis of allosteric inhibitors for the SARS-CoV-2 RNA-dependent RNA polymerase.[7]

- Integrin Inhibitor Synthesis: In the development of small-molecule $\alpha 5\beta 1$ integrin inhibitors for asthma therapy, "compound 57" is one of several synthesized molecules for structure-activity relationship (SAR) studies.[8]
- Marine Natural Products: The synthesis of model compounds for the stereochemical assignment of marine polycyclic ether natural products has involved entities labeled as "compound 57" and "ent-57".[9]

Conclusion

The term "Compound 57" is a non-specific identifier used across diverse areas of chemical research. Without further context, it does not refer to a single, universally recognized chemical substance. The examples provided above illustrate the varied nature of molecules that have been assigned this label, ranging from complex synthetic intermediates to radiopharmaceuticals. Researchers and scientists should exercise caution when encountering this term and refer to the specific context of the publication to identify the precise chemical structure and its associated properties.

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